

L-Tyrosine-¹⁵N,d₇: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of L-Tyrosine-¹⁵N,d₇, a stable isotope-labeled amino acid, for researchers, scientists, and professionals in drug development. This document covers its chemical properties, and key applications, and provides illustrative diagrams for relevant biological pathways and experimental workflows.

Core Properties of L-Tyrosine-15N,d7

L-Tyrosine-¹⁵N,d₇ is a specialized tool in scientific research, where the incorporation of a stable nitrogen isotope (¹⁵N) and seven deuterium (d) atoms allows for precise tracking and quantification in complex biological systems. While a specific Chemical Abstracts Service (CAS) number for the dual-labeled L-Tyrosine-¹⁵N,d₇ is not readily available in public databases, its molecular weight and the properties of its single-labeled counterparts are well-documented.

Property	Value	Reference
Molecular Weight	189.23 g/mol	
CAS Number (Labeled)	Not Available	
Unlabeled L-Tyrosine CAS	60-18-4	_
L-Tyrosine-15N CAS	35424-81-8	[1][2]
L-Tyrosine-15N MW	182.18 g/mol	[1][2]



Key Research Applications

Stable isotope-labeled L-Tyrosine is a versatile tool in a variety of research fields, including metabolism, proteomics, and neuroscience.

Metabolomics and Metabolism Research

L-Tyrosine-¹⁵N,d₇ serves as an excellent tracer for metabolic flux analysis. By introducing the labeled tyrosine into a biological system, researchers can track its conversion into various downstream metabolites, providing insights into metabolic pathways and their kinetics. It is frequently used as an internal standard in quantitative mass spectrometry-based metabolomics to ensure accuracy and reproducibility.

Proteomics and Protein Synthesis Analysis

In the field of proteomics, stable isotope labeling by amino acids in cell culture (SILAC) is a powerful technique for quantitative analysis of proteins. While L-Tyrosine-¹³C₉,¹⁵N is more commonly referenced for SILAC, the principles of using isotopically labeled amino acids to differentiate protein populations apply. Cells grown in media containing "heavy" L-Tyrosine-¹⁵N,d₇ will incorporate it into newly synthesized proteins. When mixed with a control sample containing "light" (unlabeled) tyrosine, the relative abundance of proteins can be accurately quantified by mass spectrometry.

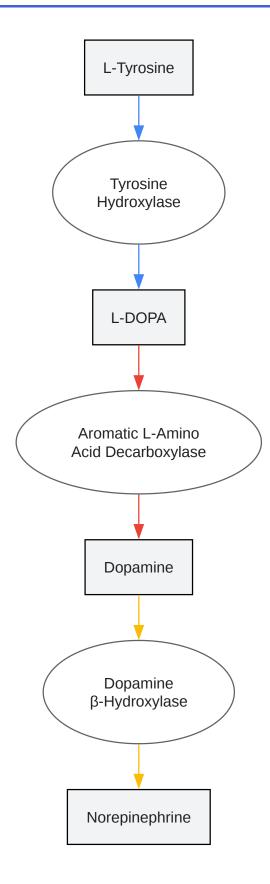
Neuroscience and Catecholamine Synthesis

L-Tyrosine is a critical precursor for the synthesis of catecholamine neurotransmitters, including dopamine and norepinephrine. Research has shown that L-Tyrosine supplementation may help mitigate cognitive decline under physical and psychological stress by replenishing depleted catecholamine levels. The use of labeled L-Tyrosine allows for the direct measurement of its uptake and conversion into these vital neurotransmitters in the brain.

Signaling Pathway: Catecholamine Biosynthesis

The enzymatic conversion of L-Tyrosine to dopamine and norepinephrine is a fundamental pathway in neurobiology.





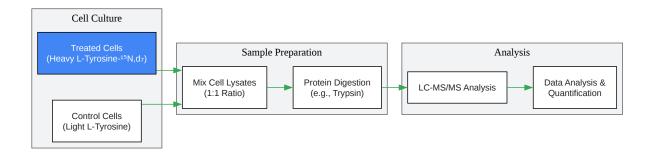
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Caption: The enzymatic conversion of L-Tyrosine to key catecholamines.



Experimental Workflow: SILAC-based Quantitative Proteomics

The following diagram illustrates a typical workflow for a SILAC experiment utilizing a stable isotope-labeled amino acid like L-Tyrosine-¹⁵N,d₇.



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